An In-depth Technical Guide to 3-chloro-N-(4-ethylphenyl)propanamide

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Compound of Interest

Compound Name:	*3-chloro-N-(4-ethylphenyl)propanamide*
CAS No.:	*20330-92-1*
Cat. No.:	*B1364928*

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This guide provides a comprehensive technical overview of **3-chloro-N-(4-ethylphenyl)propanamide**, a molecule of interest in modern chemical and pharmaceutical research. Drawing upon established principles of organic chemistry and data from analogous compounds, this document serves as a vital resource for researchers, scientists, and professionals in drug development. We will delve into its chemical identity, structural characteristics, a robust synthetic protocol, potential applications, and essential safety protocols, ensuring a thorough understanding of this compound from a practical and theoretical standpoint.

Chemical Identity and Nomenclature

The foundational step in understanding any chemical entity is to establish its precise identity. **3-chloro-N-(4-ethylphenyl)propanamide** is systematically named following the International Union of Pure and Applied Chemistry (IUPAC) conventions. The name clearly defines its structure: a propanamide backbone with a chlorine atom at the third carbon position and a 4-ethylphenyl group attached to the nitrogen atom of the amide.

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Identifier	Value	Source
IUPAC Name	3-chloro-N-(4-ethylphenyl)propanamide	IUPAC Nomenclature
CAS Number	20330-92-1	[1]
Molecular Formula	$C_{11}H_{14}ClNO$	[1]
Molecular Weight	211.69 g/mol	[1]
Canonical SMILES	CCC1=CC=C(C=C1)NC(=O)CCCl	Inferred

The structure of **3-chloro-N-(4-ethylphenyl)propanamide** is depicted in the following diagram:

Figure 1: Chemical structure of **3-chloro-N-(4-ethylphenyl)propanamide**.

Physicochemical and Structural Properties

While specific experimental data for **3-chloro-N-(4-ethylphenyl)propanamide** is not widely published, we can infer its properties based on closely related analogs such as 3-chloro-N-(4-methoxyphenyl)propanamide and 3-chloro-N-(4-chlorophenyl)propanamide.[2][3]

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Property	Estimated Value / Observation	Basis of Estimation / Source
Melting Point	Likely a crystalline solid with a melting point in the range of 100-150 °C.	Analogy with 3-chloro-N-(4-methoxyphenyl)propanamide (126-128 °C).[3]
Boiling Point	Expected to be high (>350 °C), with probable decomposition.	Analogy with 3-chloro-N-(4-methoxyphenyl)propanamide (397.7 °C at 760 mmHg).[3]
Solubility	Likely soluble in polar organic solvents (e.g., DCM, ethyl acetate, acetone) and sparingly soluble in nonpolar solvents and water.	General solubility of N-substituted amides.
Structural Features	The molecule possesses a rigid aromatic ring and a flexible chlorinated alkyl chain. The amide linkage introduces polarity and the capacity for hydrogen bonding.	X-ray crystallographic data of 3-chloro-N-(4-methoxyphenyl)propanamide shows that the amide group can participate in N-H···O hydrogen bonds, forming chains in the crystal lattice.[4] [5]

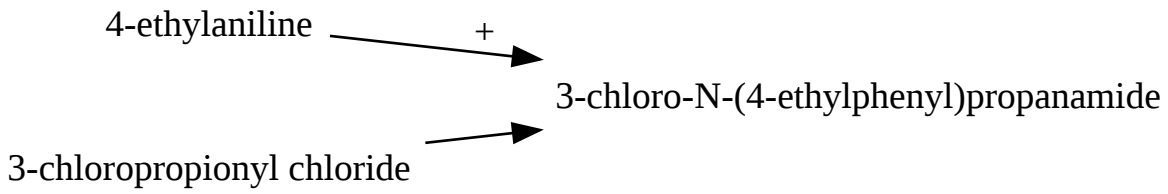
The presence of the chloroalkyl group makes this molecule a versatile intermediate for further chemical modifications.

Synthesis Protocol: A Self-Validating Approach

The synthesis of **3-chloro-N-(4-ethylphenyl)propanamide** can be reliably achieved through the acylation of 4-ethylaniline with 3-chloropropionyl chloride. This is a standard and well-documented method for amide bond formation.[6]

Reaction Scheme:

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Figure 2: General reaction scheme for the synthesis of **3-chloro-N-(4-ethylphenyl)propanamide**.

Step-by-Step Methodology:

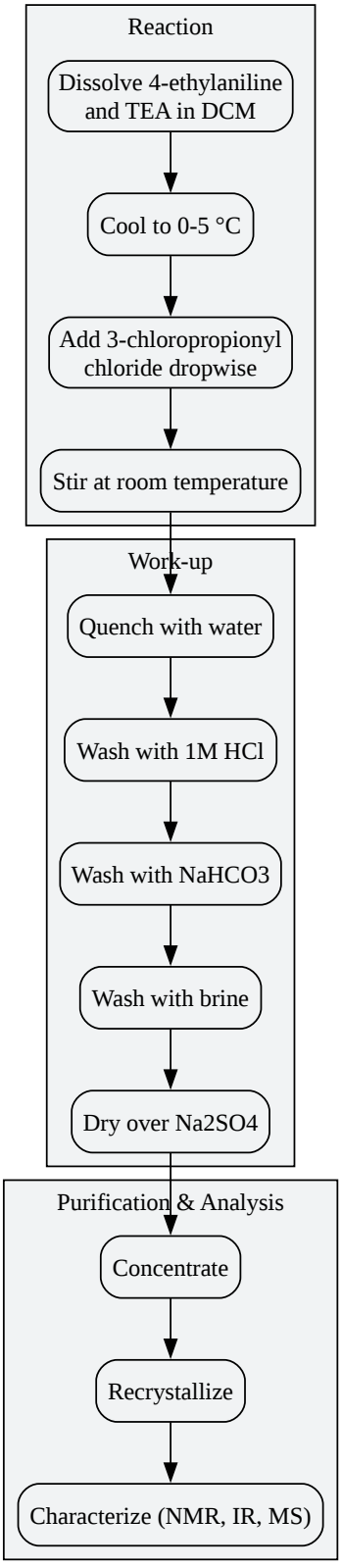
- Reaction Setup: To a solution of 4-ethylaniline (1.0 eq.) in anhydrous dichloromethane (DCM, 10 mL/mmol) in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (nitrogen or argon), add triethylamine (TEA, 1.2 eq.) as an acid scavenger.
- Cooling: Cool the reaction mixture to 0-5 °C using an ice bath. This is crucial to control the exothermicity of the acylation reaction.
- Addition of Acyl Chloride: Add 3-chloropropionyl chloride (1.1 eq.) dropwise to the cooled solution over 15-20 minutes. Maintain the temperature below 10 °C during the addition.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours.
- In-process Monitoring (Self-Validation): The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., ethyl acetate/hexane). The disappearance of the starting aniline and the appearance of a new, typically less polar, product spot indicates reaction completion.
- Work-up: Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated $NaHCO_3$ solution, and brine.
- Isolation and Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization

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from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield the pure **3-chloro-N-(4-ethylphenyl)propanamide**.

- Characterization: Confirm the identity and purity of the final product using standard analytical techniques such as NMR, IR, and Mass Spectrometry.

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Figure 3: Experimental workflow for the synthesis of **3-chloro-N-(4-ethylphenyl)propanamide**.

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Potential Applications in Drug Development and Research

While specific biological activities of **3-chloro-N-(4-ethylphenyl)propanamide** are not extensively documented, the broader class of N-acyl anilides and related structures, such as N-acyl hydrazones, are recognized for their diverse pharmacological potential.[7][8][9]

- Antimicrobial Agents: The N-acyl anilide scaffold is a common feature in compounds with antibacterial and antifungal properties.[9]
- Anticancer Therapeutics: Many N-acyl derivatives have been investigated for their cytotoxic effects against various cancer cell lines.[8]
- Anti-inflammatory Drugs: The structural similarity to some non-steroidal anti-inflammatory drugs (NSAIDs) suggests potential anti-inflammatory activity.[9]
- Chemical Probes and Intermediates: The reactive chloro-group allows for further chemical modifications, making it a valuable building block for creating libraries of compounds for high-throughput screening.

Analytical Characterization

A combination of spectroscopic techniques is essential for the unambiguous characterization of **3-chloro-N-(4-ethylphenyl)propanamide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: Expected signals would include aromatic protons in the 7.0-7.5 ppm range, a broad singlet for the N-H proton, a quartet and a triplet for the ethyl group, and two triplets for the $-CH_2-CH_2-Cl$ moiety.
  - ^{13}C NMR: Aromatic carbons would appear in the 120-140 ppm range, the carbonyl carbon around 170 ppm, and aliphatic carbons in the upfield region.
- Infrared (IR) Spectroscopy:

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- Characteristic absorption bands would include N-H stretching around 3300 cm^{-1}, C=O stretching of the amide at approximately 1660 cm^{-1}, and C-Cl stretching in the fingerprint region.[10]

- Mass Spectrometry (MS):
  - The mass spectrum would show a molecular ion peak $[M]^+$ and a characteristic $[M+2]^+$ peak with about one-third the intensity of the $[M]^+$ peak, which is indicative of the presence of a single chlorine atom.[11] Common fragmentation patterns would involve the loss of the chloroethyl group or cleavage of the amide bond.

Safety and Handling

As with any chemical compound, proper safety precautions are paramount when handling **3-chloro-N-(4-ethylphenyl)propanamide**. Although a specific safety data sheet (SDS) is not readily available, the following guidelines are based on similar compounds.[12]

- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid:
  - In case of skin contact: Immediately wash with soap and plenty of water.
  - In case of eye contact: Rinse cautiously with water for several minutes.
  - If inhaled: Move to fresh air.
  - If swallowed: Rinse mouth with water and seek medical attention.

Conclusion

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3-chloro-N-(4-ethylphenyl)propanamide is a compound with significant potential as a synthetic intermediate in medicinal chemistry and materials science. This guide has provided a detailed overview of its chemical properties, a reliable synthetic method, and a framework for its characterization and safe handling. While further research is needed to fully elucidate its specific biological activities, the information presented here, grounded in established chemical principles and data from analogous structures, offers a solid foundation for future investigations.

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